

Application of Diisodecyl Adipate in Polymer Film Fabrication: Application Notes and Protocols

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Compound of Interest

Compound Name: *Diisodecyl adipate*

Cat. No.: *B167166*

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Introduction

Diisodecyl adipate (DIDA) is a high molecular weight, branched-chain plasticizer belonging to the adipate ester family. It is synthesized through the esterification of adipic acid and isodecyl alcohol.[1][2] DIDA is recognized for its excellent low-temperature flexibility, low volatility, and good permanence, making it a versatile additive in the fabrication of various polymer films.[3] Its primary function is to increase the flexibility, workability, and distensibility of polymers by reducing the intermolecular forces between polymer chains.[4] This document provides detailed application notes and experimental protocols for the use of DIDA in the fabrication of polymer films, with a focus on polyvinyl chloride (PVC), polylactic acid (PLA), and cellulose acetate.

Physicochemical Properties of Diisodecyl Adipate

A comprehensive understanding of the physical and chemical properties of DIDA is essential for its effective application in polymer film fabrication.

Property	Value	Reference
Chemical Formula	C ₂₆ H ₅₀ O ₄	[5]
Molecular Weight	426.67 g/mol	[5]
Appearance	Clear, colorless to pale yellow liquid	[1]
Density (at 20°C)	0.919 – 0.924 g/cm ³	[6]
Boiling Point	approx. 385 °C	[6]
Flash Point	221 °C	[6]
Freezing Point	< -54 °C	[6]
Viscosity (at 20°C)	23 – 27 cP	[6]
Solubility in Water	>0.1 g/L	[6]

Applications in Polymer Film Fabrication

DIDA is compatible with a range of polymers, including:

- Polyvinyl chloride (PVC)[3]
- Polylactic acid (PLA)[3]
- Cellulose acetate butyrate[3]
- Ethyl cellulose[3]
- Nitrocellulose[3]

Polyvinyl Chloride (PVC) Films

DIDA is extensively used as a primary or secondary plasticizer in flexible PVC films, particularly for applications requiring good performance at low temperatures.[3][6]

Key Advantages:

- **Low-Temperature Flexibility:** Imparts excellent flexibility to PVC films even at low temperatures.[\[6\]](#)
- **Good Mechanical Properties:** Contributes to high tensile strength and durability of the final product.[\[6\]](#)
- **Low Volatility:** Its high molecular weight results in lower volatility compared to other plasticizers like dioctyl adipate (DOA), leading to better permanence.[\[6\]](#)
- **Internal Lubricant:** Improves the manufacturing process by acting as an internal lubricant.[\[6\]](#)

Indicative Dosage:

- **Cool-Resistant PVC:** 20 – 30% by weight on resin.[\[6\]](#)
- **Coatings:** 30 – 50% by weight.[\[6\]](#)

Expected Impact on Mechanical Properties:

The addition of DIDA to PVC is expected to decrease tensile strength and increase the elongation at break, thereby enhancing flexibility. While direct quantitative data for DIDA is limited in publicly available literature, the following table illustrates the expected trend based on studies of similar plasticizers in PVC.

DIDA Concentration (phr*)	Hypothetical Tensile Strength (MPa)	Hypothetical Elongation at Break (%)
0	50	5
20	35	150
40	25	300
60	18	450

*phr: parts per hundred parts of resin

Polylactic Acid (PLA) Films

As a biodegradable and biocompatible polymer, PLA has gained significant interest. However, its inherent brittleness often limits its applications. DIDA can be used as a plasticizer to improve the flexibility of PLA films.

Key Advantages:

- **Enhanced Flexibility:** Increases the elongation at break of PLA films, making them less brittle.[7]
- **Improved Processability:** Lowers the glass transition temperature (T_g) of PLA, facilitating easier processing.

Expected Impact on Mechanical Properties:

Similar to PVC, incorporating DIDA into PLA is expected to reduce tensile strength while significantly increasing the elongation at break. The following table provides a hypothetical representation of this effect, drawing parallels from studies on other plasticizers with PLA. For instance, the addition of 20 wt% triethyl citrate (TEC) to PLA has been shown to increase the elongation at break to 174% from nearly 2% for neat PLA.[8]

DIDA Concentration (wt%)	Hypothetical Tensile Strength (MPa)	Hypothetical Elongation at Break (%)
0	60	6
10	45	100
20	30	250
30	20	400

Cellulose Acetate Films

Cellulose acetate is another polymer where plasticizers are crucial for processing and achieving desired mechanical properties. DIDA's compatibility with cellulose acetate derivatives suggests its potential application in this area.[3]

Key Advantages:

- Improved Flexibility: Can reduce the rigidity of cellulose acetate films.
- Enhanced Durability: May improve the folding endurance and overall toughness of the films.

Expected Impact on Mechanical Properties:

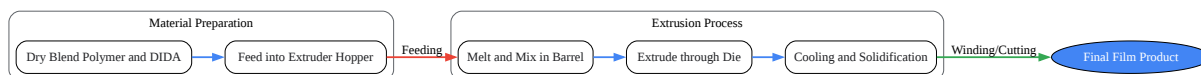
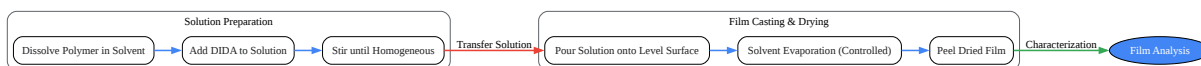
The plasticization of cellulose acetate films generally leads to a decrease in tensile strength and an increase in elongation.[9]

DIDA Concentration (wt%)	Hypothetical Tensile Strength (MPa)	Hypothetical Elongation at Break (%)
0	70	15
10	55	50
20	40	120
30	30	200

Experimental Protocols

Fabrication of Polymer Films by Solvent Casting

This method is suitable for preparing small-scale films for research and development purposes.



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